

# An In-depth Technical Guide to Pigment Red 146 (C.I. 12485)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pigment Red 146** (P.R. 146), a monoazo pigment belonging to the Naphthol AS pigment category, is a significant colorant in various industrial applications. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and a discussion of its relevance to researchers in both materials science and the life sciences. While primarily an industrial pigment, the structural motifs within P.R. 146, particularly its Naphthol AS component, present areas of interest for biological research, including potential anti-inflammatory and anticancer activities of related compounds. This document aims to serve as a consolidated resource for professionals requiring in-depth technical information on **Pigment Red 146**.

## Core Molecular and Physical Data

**Pigment Red 146** is chemically identified as N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]-2-Naphthalenecarboxamide. Its core quantitative data are summarized in the table below for clarity and comparative purposes.

Property	Value
CI Name	Pigment Red 146
CI Number	12485
CAS Number	5280-68-2[1]
Molecular Formula	C33H27ClN4O6
Molecular Weight	611.04 g/mol [2]
Physical Form	Red Powder
Density	1.5 g/cm <sup>3</sup> [2]
pH Value	~7.0[2]
Oil Absorption	45 ml/100g
Heat Resistance	Stable up to 200°C
Lightfastness	Good

## Synthesis of Pigment Red 146: Experimental Protocol

The synthesis of **Pigment Red 146** is a two-step process involving a diazotization reaction followed by an azo coupling. The following is a representative experimental protocol derived from established synthesis methodologies.

### Materials and Reagents

- 3-Amino-4-methoxy-N-phenylbenzamide (Red Base KD)
- Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide (Naphthol AS-LC)
- Sodium Hydroxide (NaOH)

- Deionized Water
- Ice

## Step 1: Diazotization of the Amine

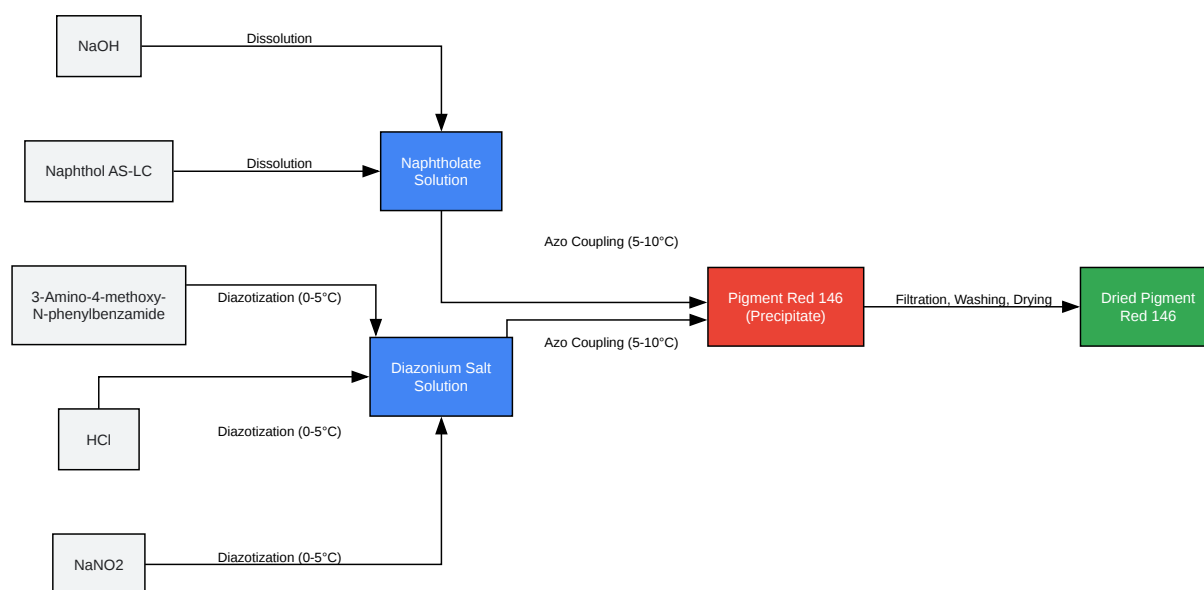
- In a reaction vessel, prepare a suspension of 3-Amino-4-methoxy-N-phenylbenzamide in deionized water and hydrochloric acid.
- Cool the mixture to 0-5°C using an ice bath with constant stirring.
- Slowly add an aqueous solution of sodium nitrite dropwise to the cooled suspension. Maintain the temperature below 5°C throughout the addition.
- Continue stirring for 30-60 minutes after the addition is complete to ensure the full formation of the diazonium salt solution.

## Step 2: Azo Coupling

- In a separate vessel, dissolve N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide in an aqueous solution of sodium hydroxide.
- Cool this alkaline solution to 5-10°C.
- Slowly add the previously prepared cold diazonium salt solution to the alkaline Naphthol AS-LC solution with vigorous stirring.
- A red precipitate of **Pigment Red 146** will form immediately.
- Continue stirring the reaction mixture for 1-2 hours to ensure the completion of the coupling reaction.
- The resulting pigment is then filtered, washed with water until neutral, and dried.

## Experimental Workflow and Logical Relationships

The synthesis of **Pigment Red 146** follows a clear and logical sequence of chemical transformations. This workflow can be visualized as a directed graph, illustrating the progression from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Synthesis Workflow for **Pigment Red 146**.

## Relevance to Drug Development and Biological Research

While **Pigment Red 146** is primarily used as an industrial colorant and is not directly employed in therapeutic applications, its chemical structure and the broader class of azo compounds hold relevance for drug development professionals.

## Azo Compounds in Medicine

Historically, azo compounds have played a significant role in medicine. The discovery of Prontosil, an azo dye, as the first commercially available antibacterial agent, was a landmark in pharmaceutical history.[3][4] The azo linkage in Prontosil is cleaved in vivo to release the active sulfonamide moiety. This prodrug concept, where an azo bond is used to mask an active drug until it reaches its target, continues to be explored, particularly for colon-targeted drug delivery.[5]

## Biological Activity of Naphthol Derivatives

The Naphthol AS moiety within **Pigment Red 146** is a derivative of naphthol. Naphthol and its derivatives are a class of compounds with a wide range of reported biological activities. Studies have shown that some naphthol derivatives possess antioxidant, antimicrobial, antiviral, and anticancer properties.[4][6] For instance, certain naphthoquinone-naphthol derivatives have been synthesized and evaluated for their anticancer activity against various cancer cell lines.[7]

## Potential of Pigment Red 146 Precursors

Of particular interest to drug development professionals is the precursor to the Naphthol AS component of **Pigment Red 146**, N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide. Preliminary studies have suggested that this compound may possess anti-inflammatory and anticancer properties, making it a candidate for further investigation in pharmacology and medicinal chemistry.[8] While this does not confer biological activity to the larger, insoluble pigment molecule itself, it highlights that the building blocks of such industrial chemicals can have potential applications in the life sciences.

It is important to note that the toxicological profile of **Pigment Red 146**, like many azo dyes, must be considered. While its low solubility may limit its bioavailability, the potential for metabolic cleavage of the azo bond, which could release aromatic amines, is a critical aspect of its safety assessment.[9]

## Conclusion

**Pigment Red 146** is a well-characterized monoazo pigment with significant industrial applications. Its synthesis is a robust and well-understood process. For researchers and scientists in materials science, it offers a subject for the study of color chemistry, pigment properties, and formulation. For professionals in drug development, while the pigment itself is not a therapeutic agent, its constituent parts and the broader chemical classes to which it

belongs—azo dyes and naphthol derivatives—are fertile ground for the discovery of new bioactive molecules. The potential anti-inflammatory and anticancer properties of one of its precursors underscore the importance of interdisciplinary knowledge and the potential for discovering valuable biological activities in compounds from diverse chemical origins. Further research into the biological effects of the precursors and potential metabolites of **Pigment Red 146** could yield interesting findings for the pharmaceutical and biomedical fields.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. zeyachem.net [zeyachem.net]
- 2. Pigment Red 146 - SY Chemical Co., Ltd. [sypigment.com]
- 3. Synthesis and biological evaluation of some 1-naphthol derivatives as antioxidants, acetylcholinesterase, and carbonic anhydrase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Exploiting the Anticancer, Antimicrobial and Antiviral Potential of Naphthoquinone Derivatives: Recent Advances and Future Prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Biomedical Applications of Aromatic Azo Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Design, synthesis and biological evaluation of marine naphthoquinone-naphthol derivatives as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Buy N-(4-Chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide | 4273-92-1 [smolecule.com]
- 9. Screening Assessment - Canada.ca [canada.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pigment Red 146 (C.I. 12485)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035983#pigment-red-146-molecular-weight-and-formula-c33h27cln4o6]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)